

Dhx9-IN-6: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Dhx9-IN-6

Cat. No.: B12363467

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **Dhx9-IN-6**, a potent inhibitor of the DExH-box helicase 9 (DHX9).

Introduction

Dhx9-IN-6 is a small molecule inhibitor of DEAD-box helicase 9 (DHX9), also known as RNA Helicase A (RHA). DHX9 is an ATP-dependent RNA helicase with crucial roles in various cellular processes, including transcription, translation, and the maintenance of genomic stability.^{[1][2]} Dysregulation of DHX9 activity has been implicated in the development and progression of cancer, making it a compelling target for therapeutic intervention.^{[1][2][3]} **Dhx9-IN-6** serves as a valuable tool for investigating the biological functions of DHX9 and for preclinical studies in oncology.

Physicochemical Properties

Property	Value	Reference
Chemical Formula	C ₂₃ H ₁₈ ClFN ₄ O ₄ S ₂	MedchemExpress
Molecular Weight	532.99 g/mol	MedchemExpress
CAS Number	2973401-56-6	MedchemExpress
Appearance	White to off-white solid	MedchemExpress

Solubility and Preparation in DMSO

Dhx9-IN-6 exhibits solubility in dimethyl sulfoxide (DMSO). However, reported solubility values vary, suggesting that careful preparation is crucial for reproducible experimental results.

Solvent	Solubility	Notes	Reference
DMSO	Sparingly soluble: 1-10 mg/mL	-	Cayman Chemical[4], GlpBio[5]
DMSO	100 mg/mL (187.62 mM)	Requires sonication. Hygroscopic DMSO can significantly impact solubility; use freshly opened DMSO.	MedchemExpress[6]

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a general guideline for preparing a **Dhx9-IN-6** stock solution. Researchers should adapt this protocol based on their specific experimental needs and the solubility data provided by the supplier of their specific batch of the compound.

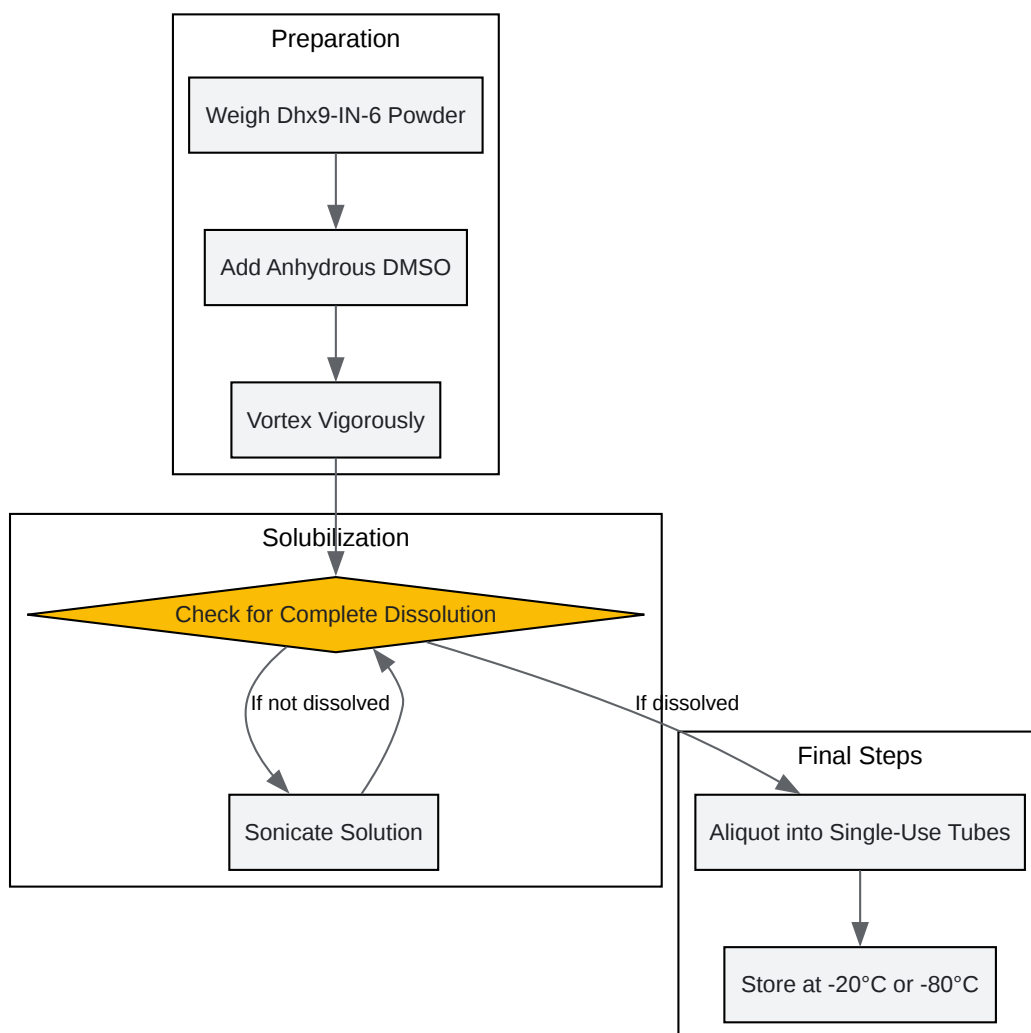
Materials:

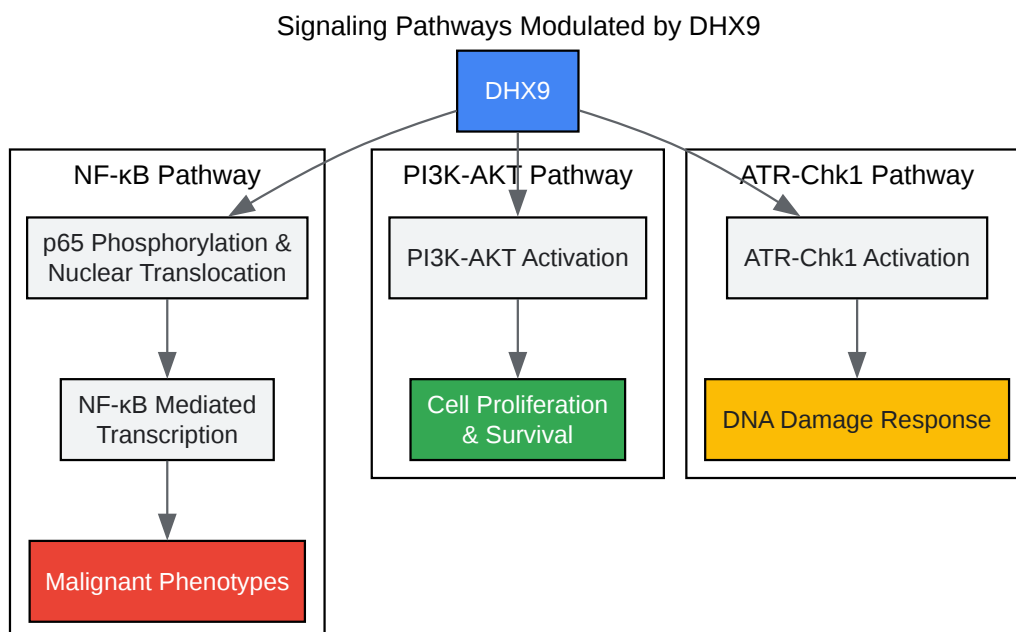
- **Dhx9-IN-6** powder
- Anhydrous (or freshly opened) Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipettes

Procedure:

- Aseptic Technique: Perform all steps under a laminar flow hood to maintain sterility.
- Weighing: Accurately weigh the desired amount of **Dhx9-IN-6** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.33 mg of **Dhx9-IN-6** (Molecular Weight: 532.99 g/mol).
- Dissolution:
 - Add the weighed **Dhx9-IN-6** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO. For a 10 mM stock solution from 5.33 mg, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes.
- Enhancing Solubility (if necessary):
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes in a water bath sonicator.
 - Gentle warming (e.g., 37°C) can also aid in dissolution but should be done with caution to avoid degradation.
- Sterilization (Optional): If required for cell culture experiments, the solution can be sterilized by filtering through a 0.22 µm syringe filter. Note that this may lead to some loss of the compound.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term stability. MedChemExpress suggests that in solvent, **Dhx9-IN-6** is stable for 6 months at -80°C and 1 month at -20°C.[6]

Workflow for Dhx9-IN-6 Stock Solution Preparation





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